

Ebecryl 220: A Comprehensive Technical Guide to Safe Laboratory Use

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Compound of Interest

Compound Name: Ebecryl 220

CAS No.: 50843-44-2

Cat. No.: B14172328

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For Researchers, Scientists, and Drug Development Professionals

Ebecryl 220 is a hexafunctional aromatic urethane acrylate, widely utilized in formulations for ultraviolet (UV) and electron beam (EB) curable coatings and inks.^{[1][2][3]} Its rapid curing response and the resulting high hardness and solvent resistance of the cured films make it a valuable component in various industrial applications.^{[1][2]} This guide provides an in-depth overview of the safety data for **Ebecryl 220**, outlines protocols for its safe handling in a laboratory setting, and visualizes key safety workflows.

Core Safety & Physical Properties

A thorough understanding of the physical, chemical, and toxicological properties of **Ebecryl 220** is paramount for its safe use. The following tables summarize the key quantitative data extracted from available Safety Data Sheets (SDS).

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₃₇ H ₄₂ N ₂ O ₁₆
Molecular Weight	770.7 g/mol
Appearance	Clear liquid
Viscosity @ 25°C	28,500 mPa·s
Purity	95%
Boiling Point	Not available
Melting/Freezing Point	Not available
Flash Point	Not available
Solubility	Not available

Data sourced from AK Scientific, Inc. SDS unless otherwise noted.

Toxicological Data

Test	Result
Acute Toxicity	Not available
Routes of Exposure	Inhalation, eye contact, skin contact, ingestion

Information regarding acute toxicity (e.g., LD50, LC50) is not readily available in the consulted public documents.

Hazard Identification and Classification

Ebecryl 220 is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Classification

Classification	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.

GHS Precautionary Statements

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is crucial when working with **Ebecryl 220** to minimize exposure and prevent adverse health effects.

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the primary line of defense against chemical exposure.



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **Ebecryl 220**.

Spill Response Protocol

In the event of a spill, a prompt and appropriate response is necessary to mitigate hazards.



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Caption: Spill response workflow for **Ebecryl 220**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek medical attention.
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 10 minutes. Get medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if symptoms appear.

Storage and Disposal

Proper storage and disposal of **Ebecryl 220** are essential to maintain its stability and prevent environmental contamination.

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.
- Keep containers tightly closed when not in use.
- Protect from heat, sparks, and open flames.
- Store away from direct sunlight.

Disposal

- Dispose of waste and contaminated materials in accordance with federal, state, and local regulations.
- Do not allow the product to enter drains or waterways.
- Contact a licensed professional waste disposal service to dispose of this material.

Conclusion

Ebecryl 220 is a valuable material in research and development with a well-defined set of hazards. By understanding its properties and adhering to the safety protocols outlined in this guide, researchers, scientists, and drug development professionals can handle this substance safely and effectively in the laboratory. Always consult the most recent version of the Safety Data Sheet from the manufacturer before use and ensure that all laboratory personnel are trained on the specific hazards and handling procedures for **Ebecryl 220**.

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References

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